

Analysis of Diisononyl Phthalate (DINP) Using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Diisononyl phthalate*

Cat. No.: *B122871*

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Application Note and Protocol

This document provides a comprehensive guide for the quantitative analysis of **diisononyl phthalate** (DINP) in various matrices using Gas Chromatography-Mass Spectrometry (GC-MS). It is intended for researchers, scientists, and professionals in drug development and material testing who are involved in the detection and quantification of this common plasticizer.

Introduction

Diisononyl phthalate (DINP) is a complex mixture of branched-chain isomers widely used as a plasticizer in polyvinyl chloride (PVC) products to enhance flexibility and durability. Due to its potential for migration from consumer products such as toys, medical devices, and food packaging, regulatory bodies worldwide have established limits on its use. Accurate and reliable analytical methods are therefore essential for monitoring DINP levels to ensure consumer safety and regulatory compliance.

Gas chromatography coupled with mass spectrometry (GC-MS) is a powerful and widely adopted technique for the analysis of phthalates like DINP.^{[1][2]} This method offers excellent chromatographic separation and sensitive, specific detection, making it ideal for identifying and quantifying DINP even in complex sample matrices.^[1] A significant challenge in DINP analysis is its existence as a mixture of isomers, which results in a characteristic broad cluster of peaks in the chromatogram rather than a single sharp peak.^{[3][4]} Furthermore, many phthalates

exhibit a common fragment ion at m/z 149, which can complicate quantification if co-elution occurs.^{[1][4][5]} Therefore, specific quantification ions for DINP, such as m/z 293, are crucial for accurate analysis.^{[1][5]}

This application note details the complete workflow for DINP analysis by GC-MS, covering sample preparation, instrumental analysis, and data interpretation.

Experimental Protocols

Sample Preparation

The choice of sample preparation method depends on the sample matrix. The overarching goal is to efficiently extract DINP while minimizing contamination. It is critical to avoid the use of plastic labware throughout the sample preparation process to prevent background contamination.^[1]

2.1.1. Solvent Extraction for Solid Samples (e.g., Polymers, Toys)

This protocol is suitable for extracting DINP from solid matrices.

- Materials:
 - Methylene chloride, hexane, or acetone (analytical grade)
 - Glass vials with PTFE-lined caps
 - Ultrasonic bath
 - Syringe filters (0.45 μ m, glass fiber)
 - Glass syringes
 - Analytical balance
- Procedure:
 - Cut the sample into small pieces (approximately 2 mm x 2 mm).
 - Weigh approximately 1 gram of the sample into a glass vial.

- Add 10 mL of a suitable extraction solvent (e.g., methylene chloride) to the vial.[\[2\]](#)
- Cap the vial and place it in an ultrasonic bath at 40°C for 15-30 minutes to facilitate extraction.[\[2\]](#)[\[6\]](#)
- Allow the solution to cool to room temperature.
- Filter an aliquot of the extract through a 0.45 µm glass-fiber syringe filter into a clean autosampler vial.[\[2\]](#)[\[7\]](#)
- The sample is now ready for GC-MS analysis.

GC-MS Instrumentation and Conditions

The following instrumental parameters are recommended for the analysis of DINP. These may be optimized based on the specific instrument and column used.

2.2.1. Recommended GC-MS Parameters

Parameter	Recommended Setting
Gas Chromatograph	
Column	Rtx-440, Rxi-XLB, or DB-5MS (30 m x 0.25 mm ID, 0.25 μ m film thickness)[4][5][8]
Inlet Mode	Splitless[4][9]
Inlet Temperature	280 - 300°C[4][7]
Carrier Gas	Helium at a constant flow of 1.0 mL/min[7][9]
Oven Program	Initial temperature: 50-100°C, hold for 1 min. Ramp to 280°C at 20-30°C/min. Ramp to 310-320°C at 15°C/min, hold for 5 min.[4][7][9]
Injection Volume	1 μ L
Mass Spectrometer	
Ionization Mode	Electron Impact (EI)[10]
Source Temperature	280 - 300°C[7]
Transfer Line Temp.	290°C[7]
Acquisition Mode	Synchronous SIM/Scan or Full Scan[3][7][11]
Full Scan Range	m/z 45-400[2][9]
SIM Ions	Quantifier: m/z 293. Qualifier: m/z 149.[1][5][12]
Solvent Delay	3-5 minutes[2][7]

Quantitative Data

The following tables summarize typical quantitative performance data for the GC-MS analysis of DINP, compiled from various application notes and studies.

Table 1: Calibration and Linearity Data

Calibration Range (µg/mL)	Correlation Coefficient (R ²)	Reference
0.25 - 20	>0.99	[3]
0 - 10	>0.999	[13]
5 - 100	Not specified	[14]
50 - 20,000 (pg)	Linear fit	[15]
1 - 160	>0.999	[2]
0.05 - 2.00	>0.998	[16]

Table 2: Detection and Quantification Limits

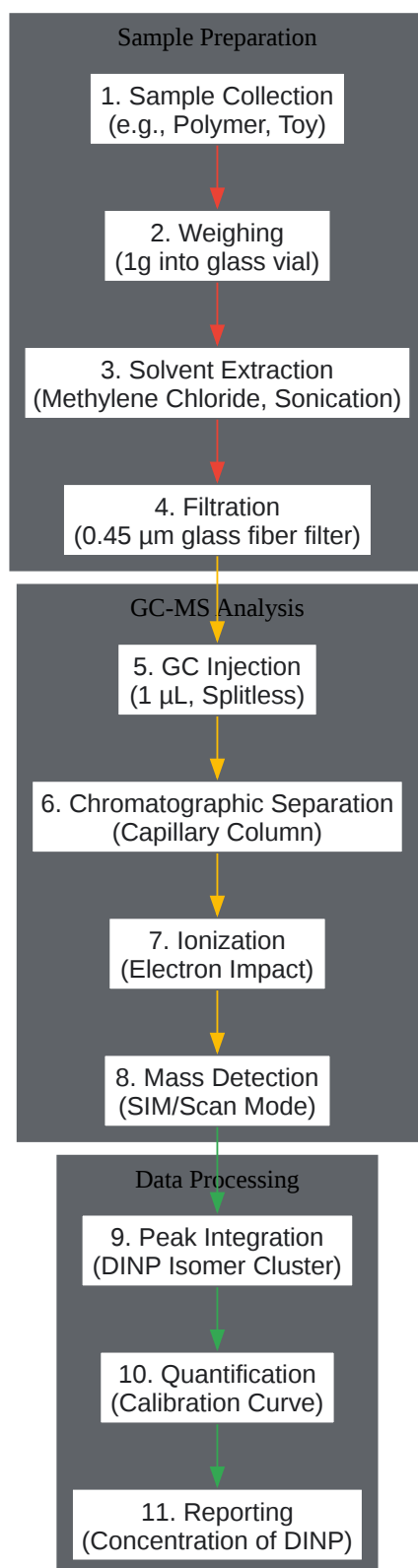
Limit of Detection (LOD)	Limit of Quantification (LOQ)	Reference
0.320 µg/mL (Instrument Detection Limit)	Not specified	[14]
Not specified	54.1 - 76.3 ng/g	[8]
<0.006 mg/L (Minimum Detection Limit)	Not specified	[7]

Table 3: Recovery and Precision Data

Matrix	Recovery (%)	Relative Standard Deviation (RSD) (%)	Reference
Medical Infusion Sets	91.8 - 122	1.8 - 17.8	[8]
Plasticized Polymeric Toys	90.6 - 111.7 (Total)	0.55 - 12.10 (Total)	[14]
Plasticized Polymeric Toys	86.3 - 117.2 (Migrated)	0.72 - 7.70 (Migrated)	[14]

Visualizations

The following diagrams illustrate the experimental workflow and the logical relationship of the GC-MS components for DINP analysis.



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Caption: Experimental workflow for DINP analysis by GC-MS.



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Caption: Logical relationship of GC-MS system components.

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